

ON1231320 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ON1231320

Cat. No.: B15603090

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ON1231320 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **ON1231320**, a highly specific inhibitor of polo-like kinase 2 (PLK2).

Stability and Storage Conditions

Proper storage of **ON1231320** is critical to maintain its integrity and activity for research applications. The following tables summarize the recommended storage conditions for both the solid compound and solutions.

Table 1: Storage of Solid **ON1231320**

Storage Format	Temperature	Duration	Notes
Powder	-20°C	3 years	Keep tightly sealed.
Powder	4°C	2 years	Keep tightly sealed. [1]

Table 2: Storage of **ON1231320** in Solvent

Solvent	Temperature	Duration	Notes
DMSO	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles. [2]
DMSO	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. [2]

Experimental Protocols & Handling

Reconstitution of **ON1231320**

For in vitro studies, **ON1231320** can be dissolved in fresh, moisture-free DMSO.[\[2\]](#) The solubility in DMSO is 46 mg/mL (98.4 mM).[\[2\]](#)

Preparation of Working Solutions for In Vivo Experiments

It is recommended to prepare working solutions for in vivo experiments freshly on the day of use.[\[3\]](#)[\[4\]](#)

- Example Protocol 1 (with PEG300 and Tween80):
 - To prepare a 1 mL working solution, start with a clarified DMSO stock solution (e.g., 15 mg/mL).
 - Add 50 µL of the DMSO stock solution to 400 µL of PEG300 and mix until the solution is clear.
 - Add 50 µL of Tween80 to the mixture and mix until clear.
 - Add 500 µL of ddH₂O to bring the final volume to 1 mL.
 - This mixed solution should be used immediately for optimal results.[\[2\]](#)
- Example Protocol 2 (with corn oil):

- To prepare a 1 mL working solution, start with a clear DMSO stock solution (e.g., 3 mg/mL).
- Add 50 μ L of the DMSO stock solution to 950 μ L of corn oil.
- Mix thoroughly.
- This mixed solution should be used immediately for optimal results.[2]

Troubleshooting and FAQs

Q1: My **ON1231320** powder has been stored at room temperature for a week. Is it still usable?

While long-term storage at room temperature is not recommended, short periods (less than one week) at temperatures higher than recommended, such as during shipping, should not significantly affect the product's life or efficacy. For optimal results, always adhere to the recommended storage conditions.

Q2: I am seeing precipitation in my DMSO stock solution after storage at -20°C. What should I do?

Precipitation can occur if the solution has been stored for an extended period or has undergone multiple freeze-thaw cycles. Before use, allow the vial to equilibrate to room temperature for at least 60 minutes.[5] If precipitation persists, gentle warming and/or sonication can be used to aid dissolution.[3][4] To avoid this issue in the future, it is recommended to store the stock solution in small aliquots to minimize freeze-thaw cycles.[2]

Q3: Can I store my **ON1231320** solution in a refrigerator at 4°C?

Long-term storage of **ON1231320** in solution is not recommended, especially at 4°C. For stock solutions, storage at -20°C or -80°C is advised to ensure stability.[2] Working solutions should ideally be prepared fresh on the day of the experiment.

Q4: Is **ON1231320** sensitive to light?

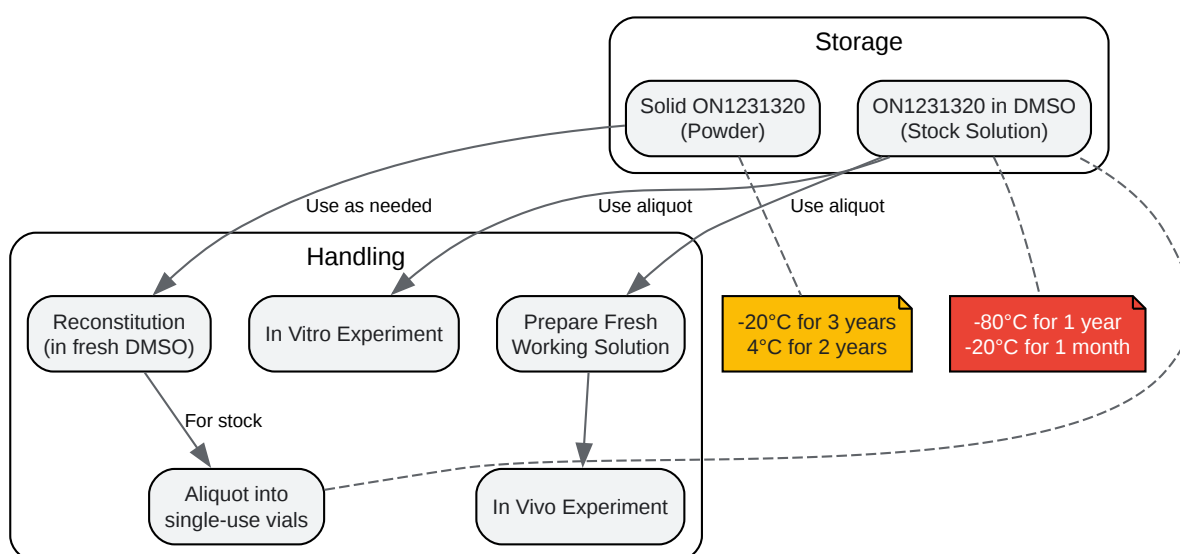
While specific data on the photosensitivity of **ON1231320** is not readily available, it is good laboratory practice to store all chemical compounds, including **ON1231320**, protected from light, especially when in solution.

Q5: What are the known degradation products of **ON1231320**?

Currently, there is no publicly available information detailing the specific degradation products of **ON1231320**. To minimize potential degradation, it is crucial to follow the recommended storage and handling guidelines.

Visual Guides

ON1231320 Storage and Handling Workflow



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Caption: Recommended workflow for the storage and handling of **ON1231320**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Discovery of 2-(1H-indol-5-ylamino)-6-(2,4-difluorophenylsulfonyl)-8-methylpyrido[2,3-d]pyrimidin-7(8H)-one (7ao) as a potent selective inhibitor of Polo like kinase 2 (PLK2) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Polo-like kinases as potential targets and PLK2 as a novel biomarker for the prognosis of human glioblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ON1231320 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603090#on1231320-stability-and-storage-conditions]

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